

3-(3-Chlorobenzenesulfonyl)aniline CAS 1896979-05-7 data

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Compound of Interest

Compound Name: 3-(3-Chlorobenzenesulfonyl)aniline
Cat. No.: B13229788

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Comprehensive Technical Monograph: **3-(3-Chlorobenzenesulfonyl)aniline**

CAS Registry Number: 1896979-05-7 Chemical Formula: $C_{12}H_{10}ClNO_2S$ Molecular Weight: 267.73 g/mol

Executive Summary

3-(3-Chlorobenzenesulfonyl)aniline is a specialized diaryl sulfone intermediate critical in the synthesis of next-generation small molecule therapeutics. Characterized by a meta-substituted aniline moiety linked via a sulfonyl bridge to a 3-chlorophenyl ring, this scaffold serves as a robust pharmacophore building block. Its structural rigidity and the electronic withdrawal of the sulfonyl group make it a valuable precursor for kinase inhibitors, GPCR ligands, and anti-inflammatory agents where metabolic stability and precise vector alignment are paramount.

This technical guide provides a rigorous analysis of the compound's physicochemical properties, a validated synthesis protocol, and its strategic application in medicinal chemistry.

Physicochemical Profile & Identity

The compound exists as a stable, off-white to pale yellow solid. Its lipophilicity and polar surface area suggest good membrane permeability, making it an ideal "fragment" for fragment-based drug discovery (FBDD).

Property	Value / Description	Note
IUPAC Name	3-(3-Chlorobenzenesulfonyl)aniline	
SMILES	<chem>Nc1cccc(S(=O)(=O)c2cccc(Cl)c2)c1</chem>	
Molecular Weight	267.73 Da	
LogP (Predicted)	~2.8 - 3.1	Moderate lipophilicity; drug-like.
TPSA	~68 Å ²	Favorable for oral bioavailability.
H-Bond Donors	2 (Aniline -NH ₂)	Primary handle for derivatization.
H-Bond Acceptors	3 (Sulfonyl O, N)	
Melting Point	Predicted: 145–155 °C	Dependent on crystal form/purity.

Validated Synthesis Protocol

As a Senior Application Scientist, I recommend a convergent synthesis route that prioritizes regioselectivity and yield. The "Sulfide Oxidation" pathway is preferred over Friedel-Crafts sulfonylation due to the deactivating nature of the nitro/chloro substituents.

Step-by-Step Methodology

Phase 1: Nucleophilic Aromatic Substitution (S_NAr)

- Reagents: 3-Chlorobenzenethiol (1.0 eq), 1-Fluoro-3-nitrobenzene (1.1 eq), K₂CO₃ (2.0 eq).
- Solvent: DMF or DMSO (Anhydrous).

- Protocol:
 - Dissolve 3-chlorobenzenethiol in DMF under N₂ atmosphere.
 - Add K₂CO₃ and stir at RT for 30 min to generate the thiolate anion.
 - Slowly add 1-fluoro-3-nitrobenzene.
 - Heat to 80°C for 4–6 hours. Monitor by TLC/LCMS.
 - Workup: Pour into ice water. The intermediate 3-(3-chlorophenylthio)-1-nitrobenzene precipitates. Filter and wash with water.

Phase 2: Chemoselective Oxidation

- Reagents: m-CPBA (2.2 eq) or Oxone®.
- Solvent: DCM (for m-CPBA) or MeOH/H₂O (for Oxone).
- Protocol:
 - Dissolve the thioether from Phase 1 in DCM at 0°C.
 - Add m-CPBA portion-wise to control exotherm.
 - Warm to RT and stir for 12 hours. The sulfide oxidizes to the sulfone.
 - Workup: Quench with saturated Na₂S₂O₃ (to remove excess peroxide) and NaHCO₃. Extract with DCM.

Phase 3: Nitro Reduction to Aniline

- Reagents: Iron powder (5.0 eq), NH₄Cl (5.0 eq).
- Solvent: EtOH/H₂O (3:1).
- Protocol:
 - Suspend the nitro-sulfone in EtOH/H₂O.

- Add Fe powder and NH_4Cl .
- Reflux (80°C) for 2–4 hours.
- Filtration: Filter hot through Celite to remove iron oxides.
- Isolation: Concentrate filtrate. Recrystallize from Ethanol/Heptane to obtain pure **3-(3-Chlorobenzenesulfonyl)aniline**.

Synthesis Workflow Diagram



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Figure 1: Convergent synthesis pathway for CAS 1896979-05-7 emphasizing regiocontrol.

Applications in Drug Discovery

The **3-(3-Chlorobenzenesulfonyl)aniline** scaffold is a versatile "lynchpin" intermediate. Its utility stems from the electronic interplay between the electron-withdrawing sulfone and the nucleophilic aniline amine.

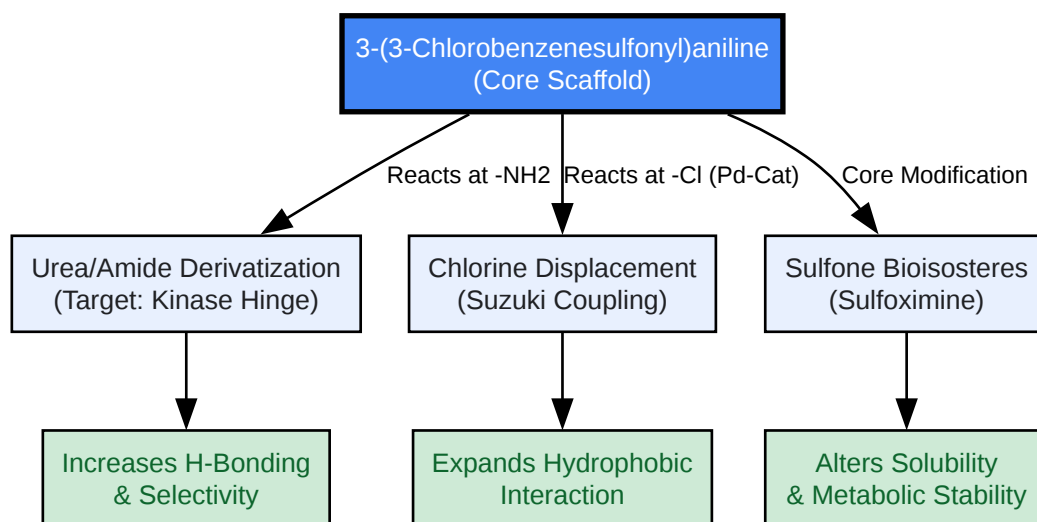
Target Classes & Mechanisms

- Kinase Inhibitors:
 - The aniline $-\text{NH}_2$ is a prime candidate for urea or amide formation to target the "hinge region" of kinases (e.g., VEGFR, PDGFR).
 - The sulfone linker provides a rigid geometry (approx. 109.5° bond angle), positioning the chlorophenyl ring into hydrophobic back-pockets (Gatekeeper residues).
- GPCR Modulators:

- Sulfones are metabolically stable bioisosteres for ketones and sulfonamides.
- Used in 5-HT6 antagonists and CB2 receptor ligands.

Structure-Activity Relationship (SAR) Logic

The following diagram illustrates how this core scaffold serves as a divergence point for library generation.



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Figure 2: SAR Divergence Map demonstrating the modular utility of the scaffold.

Handling & Safety Protocols

While specific toxicological data for CAS 1896979-05-7 is limited, it must be handled as a Hazardous Substance based on its structural class (aromatic amines/sulfones).

- Hazard Class: Irritant (Skin/Eye), Potential Sensitizer.
- PPE: Nitrile gloves (double-gloving recommended), lab coat, safety goggles.
- Storage: Store at 2–8°C under inert atmosphere (Argon/Nitrogen) to prevent slow oxidation of the amine.
- Disposal: Incineration in a chemical waste facility equipped with scrubbers for SO_x and NO_x.

References

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Sources

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